

Deferasirox-d4: A Technical Guide to Solubility in Organic Solvents

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Compound of Interest

Compound Name: Deferasirox-d4

Cat. No.: B1141183

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Deferasirox-d4** in various organic solvents. The information contained herein is intended to support research, development, and analytical activities involving this isotopically labeled active pharmaceutical ingredient.

Core Solubility Data

Deferasirox-d4, the deuterated internal standard for Deferasirox, exhibits solubility in a range of common organic solvents. The quantitative solubility data is summarized in the table below for easy reference and comparison. These values are critical for the preparation of stock solutions, analytical standards, and formulations.

Organic Solvent	Solubility (mg/mL)
Dimethylformamide (DMF)	30[1][2]
Dimethyl sulfoxide (DMSO)	20[1][2][3]
Ethanol	2[1][2]

Note: The solubility data provided is for Deferasirox and is considered representative for **Deferasirox-d4** in typical laboratory applications[1][4].

Experimental Protocol for Solubility Determination

The following section details a standardized experimental methodology for determining the thermodynamic solubility of a compound such as **Deferasirox-d4** in organic solvents. The most widely accepted and reliable method for this purpose is the shake-flask method.

Objective:

To determine the saturation concentration of **Deferasirox-d4** in a specific organic solvent at a controlled temperature.

Materials and Equipment:

- **Deferasirox-d4** (solid, of known purity)
- High-purity organic solvents (e.g., DMF, DMSO, Ethanol)
- Analytical balance
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

Procedure:

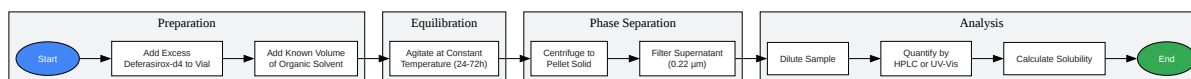
- **Preparation of Solvent:** Ensure the selected organic solvent is of high purity and degassed if necessary to avoid bubble formation during the experiment.
- **Addition of Excess Solute:** Add an excess amount of solid **Deferasirox-d4** to a pre-weighed vial. The amount should be sufficient to ensure that a saturated solution is formed and

undissolved solid remains at equilibrium.

- **Solvent Addition:** Accurately add a known volume of the organic solvent to the vial containing the **Deferasirox-d4**.
- **Equilibration:** Securely cap the vials and place them in an orbital shaker or rotator set to a constant temperature (e.g., 25 °C). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** After the equilibration period, remove the vials from the shaker and allow any undissolved solid to settle. To completely separate the solid from the saturated solution, centrifuge the vials at a high speed.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a syringe.
- **Filtration:** Immediately filter the collected supernatant through a syringe filter (e.g., 0.22 µm PTFE) into a clean vial. This step is crucial to remove any remaining solid microparticles.
- **Dilution:** Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **Deferasirox-d4** in the diluted solution using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry. A calibration curve prepared with known concentrations of **Deferasirox-d4** in the same solvent is required for accurate quantification.
- **Calculation:** Calculate the solubility of **Deferasirox-d4** in the organic solvent by multiplying the determined concentration by the dilution factor. The result is typically expressed in mg/mL.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Deferasirox-d4** using the shake-flask method.



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Caption: Experimental workflow for determining **Deferasirox-d4** solubility.

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